

Chromatographic separation of 24(28)-dehydroergosterol from other sterols.

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Compound of Interest

Compound Name: 24(28)-Dehydroergosterol

Cat. No.: B045619

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Application Note: Chromatographic Separation of 24(28)-Dehydroergosterol

Introduction

24(28)-dehydroergosterol (24(28)-DHE) is a key sterol intermediate in the ergosterol biosynthesis pathway in fungi. The accumulation of 24(28)-DHE is often observed in fungal strains with mutations in the ERG4 gene or as a metabolic consequence of treatment with certain antifungal agents. Its structural similarity to ergosterol and other pathway intermediates presents a significant challenge for purification and quantification. This document provides detailed protocols for the extraction and chromatographic separation of 24(28)-DHE from other closely related sterols, such as ergosterol, lanosterol, and fecosterol, using High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), and Thin-Layer Chromatography (TLC).

Target Audience: This document is intended for researchers, scientists, and drug development professionals working on fungal biochemistry, antifungal drug discovery, and sterol analysis.

Part 1: Sample Preparation - Sterol Extraction from Fungal Cells

A robust extraction is critical for accurate sterol analysis. The following protocol is a general guideline for extracting total sterols from fungal cell pellets. It includes a saponification step to

hydrolyze sterol esters, ensuring all sterols are in their free form.

Experimental Workflow for Sterol Extraction and Analysis

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